

"methyl dimethoxyacetate safety and handling precautions"

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Compound of Interest

Compound Name: Methyl dimethoxyacetate

Cat. No.: B151051

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An In-depth Technical Guide to the Safety and Handling of **Methyl Dimethoxyacetate**

Introduction

Methyl dimethoxyacetate (CAS No. 89-91-8) is a colorless liquid with an aromatic odor, utilized as a laboratory chemical.^{[1][2]} Its molecular formula is C₅H₁₀O₄, and it has a molecular weight of 134.13 g/mol.^{[3][4][5][6]} This guide provides a comprehensive overview of the safety and handling precautions necessary for researchers, scientists, and drug development professionals working with this compound. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Hazard Identification and Classification

Methyl dimethoxyacetate is classified as a combustible liquid.^{[1][2]} While extensive toxicological data is not available, it is presumed to be an irritant to the skin, eyes, and respiratory tract upon exposure.^{[7][8]}

Table 1: Hazard Classification

Classification System	Hazard Class	Notes
OSHA Hazard Communication (29 CFR 1910.1200)	Combustible Liquid, Category 4	Signal Word: Warning. Hazard Statement: Combustible liquid. [1][2]
Globally Harmonized System (GHS)	Flammable liquids, Category 4 (H227)	Hazard Statement: Combustible liquid.[2][4] Other potential GHS statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[4]
NFPA Rating (Estimated)	Health: 0, Flammability: 2-3, Instability: 0	There is a discrepancy in the flammability rating between sources.[1][8]
WHMIS Classification	B2 - Flammable liquid	[9]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methyl dimethoxyacetate** is presented below.

Table 2: Physical and Chemical Properties of **Methyl Dimethoxyacetate**

Property	Value	Source(s)
CAS Number	89-91-8	[1] [5] [10]
Molecular Formula	C5H10O4	[3] [4] [5] [6]
Molecular Weight	134.13 g/mol	[3] [4] [5] [6] [10]
Appearance	Clear, colorless liquid	[1] [2] [3]
Odor	Aromatic	[1] [2]
Boiling Point	160 - 163 °C @ 760 mmHg 67 °C @ 18 mmHg	[1] [11] [12] [13]
Flash Point	63 °C / 145.4 °F (closed cup) 35 °C / 95.0 °F	[1] [8] [12] [13]
Density	1.096 g/mL at 25 °C	[10] [11] [12] [13]
Refractive Index	n _{20/D} 1.405	[11] [12] [13]
Solubility	Reacts with water; may decompose in moist air/water. [10]	[10]

Toxicological Information

The toxicological properties of **methyl dimethoxyacetate** have not been fully investigated.[\[1\]](#)
[\[8\]](#) No significant acute toxicity data has been identified in literature searches.[\[10\]](#) Therefore, it should be handled with care, assuming potential for irritation.

Table 3: Summary of Toxicological Data

Endpoint	Finding	Source(s)
Acute Toxicity	No acute toxicity information is available for this product.[1][2]	[1][2]
Skin Corrosion/Irritation	May cause skin irritation.[8] However, one source suggests it is not thought to produce skin irritation based on animal models.[10]	[8][10]
Eye Damage/Irritation	May cause eye irritation.[8]	[8]
Respiratory Sensitization	May cause respiratory tract irritation.[8]	[8]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NTP, or California Prop 65.[8]	[8]

Handling and Storage

Safe Handling Protocols

Proper handling procedures are essential to minimize exposure and risk.

- Ventilation: Always work in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Personal Contact: Avoid all personal contact, including inhalation of vapors or mists.[10] Do not get in eyes, on skin, or on clothing.[8]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][2][8] Use spark-proof tools and explosion-proof equipment.[8] Take precautionary measures against static discharges.[2]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling.[7][8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **methyl dimethoxyacetate**.

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][8] A face shield may be necessary where splash potential is high.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile, neoprene) and clothing to prevent skin exposure.[7][8][10]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection may not be needed.[1] If there is a risk of overexposure or in poorly ventilated areas, use a NIOSH/MSHA-approved respirator.[8]

Storage Conditions

Proper storage is critical for maintaining the chemical's stability and ensuring safety.

- **Container:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][8]
- **Temperature:** Store in a cool place; refrigeration is recommended.[1][2][9] The recommended storage temperature is 2-8°C.[11][12][13]
- **Incompatible Materials:** Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1]
- **Moisture:** The material is moisture-sensitive.[2] Containers may develop pressure; open carefully and vent periodically.[10]

Emergency Procedures and Experimental Protocols

First-Aid Measures

This section details the immediate actions to be taken in case of accidental exposure.

- **Eye Contact:**
 - Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][2][8]

- Seek immediate medical attention.[8]
- Skin Contact:
 - Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][2]
 - Seek medical attention if irritation develops or persists.[10]
- Inhalation:
 - Remove the individual from the exposure area to fresh air.[2][8]
 - If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[8]
 - Seek immediate medical attention.[8]
- Ingestion:
 - Do NOT induce vomiting.[8]
 - If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[8]
 - Never give anything by mouth to an unconscious person.[8][14]
 - Seek immediate medical attention.[8]

Fire-Fighting Measures

This protocol outlines the procedure for extinguishing fires involving **methyl dimethoxyacetate**.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1][2][14] Water mist may be used to cool closed containers.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[8]

- **Specific Hazards:** The substance is a combustible material.[1] Containers may explode when heated.[1][2] Vapors are heavier than air and may travel to a source of ignition and flash back.[8] Hazardous combustion products include carbon monoxide and carbon dioxide.[1]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear.[1][8][14]

Accidental Release Measures (Spill Response)

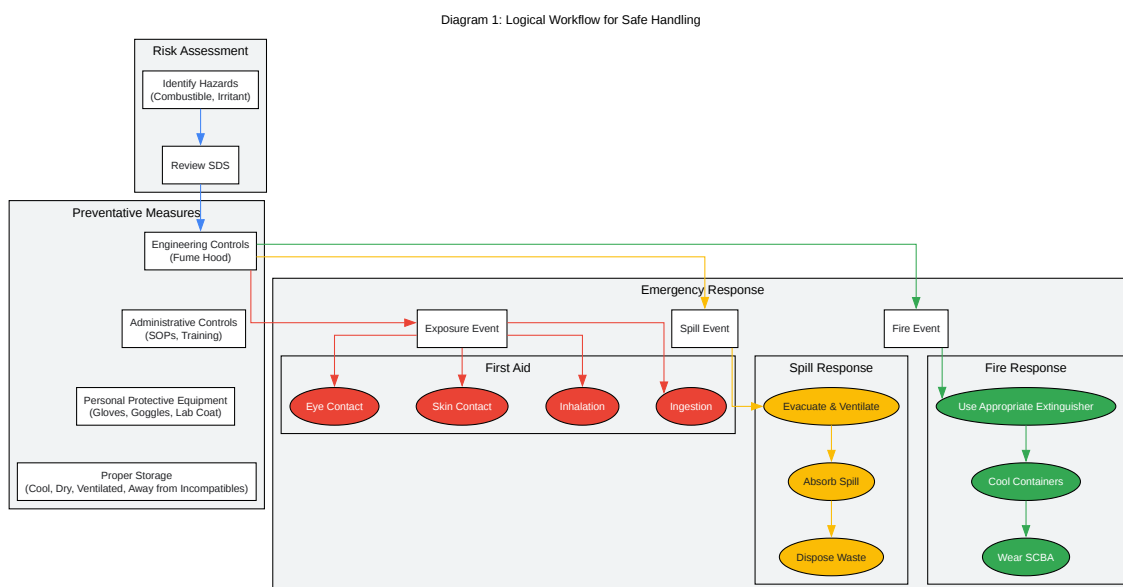
This protocol provides a step-by-step guide for handling accidental spills.

- **Ensure Personal Safety:** Wear the appropriate personal protective equipment as detailed in Section 5.2.
- **Remove Ignition Sources:** Immediately remove all sources of ignition (sparks, flames, hot surfaces) from the spill area.[1][8][9]
- **Ventilate the Area:** Ensure adequate ventilation.[8][14]
- **Containment:** Prevent further leakage or spillage if it is safe to do so.
- **Absorption:**
 - For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, silica gel, acid binder, universal binder, or vermiculite.[1][8][9]
 - Do not use combustible materials like sawdust.[8][9]
- **Collection:**
 - Use spark-proof tools to collect the absorbed material.[8]
 - Place the collected material into a suitable, closed, and properly labeled container for disposal.[1]
- **Disposal:** Dispose of the waste material in accordance with approved local, regional, and national regulations.[1] Do not empty into drains.[1]

Visualizations

Logical Workflow for Safe Handling

The following diagram illustrates the logical progression of safety considerations when working with **methyl dimethoxyacetate**.



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Caption: Logical Workflow for Safe Handling

Experimental Workflow for Spill Response

This diagram outlines the standard operating procedure for responding to an accidental spill of **methyl dimethoxyacetate**.

Caption: Experimental Workflow for Spill Response

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References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Page loading... [guidechem.com]
- 4. Acetic acid, 2,2-dimethoxy-, methyl ester | C₅H₁₀O₄ | CID 66647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methyl dimethoxyacetate (97%) - Amerigo Scientific [amerigoscientific.com]
- 6. scbt.com [scbt.com]
- 7. nbinnco.com [nbinnco.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. scribd.com [scribd.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. 二甲氧基乙酸甲酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 12. Methyl dimethoxyacetate 97 89-91-8 [sigmaaldrich.com]
- 13. Methyl dimethoxyacetate 97 89-91-8 [sigmaaldrich.com]
- 14. Page loading... [wap.guidechem.com]
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